

Application Note: 5-Bromo-2-nitrobenzofuran as a Divergent Intermediate

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Compound of Interest

Compound Name: 5-Bromo-2-nitrobenzofuran

CAS No.: 30335-67-2

Cat. No.: B1620301

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Compound Profile & Strategic Value

5-Bromo-2-nitrobenzofuran represents a "Janus-faced" scaffold in medicinal chemistry, offering two distinct and orthogonal reactive handles: a nucleophilic-susceptible "warhead" (the 2-nitrofuran core) and an electrophilic cross-coupling handle (the 5-bromo substituent).^[1]

While simple benzofurans are ubiquitous in natural products, the 2-nitro derivative is a potent electrophile.^[1] It serves as a masked 2-aminobenzofuran (which is notoriously unstable) and a Michael acceptor capable of rapid diversification via "click-like" chemistry with thiols and amines.^[1]

Key Technical Specifications

Property	Specification
IUPAC Name	5-Bromo-2-nitro-1-benzofuran
Molecular Formula	
Molecular Weight	242.03 g/mol
Key Functionality	C5-Br: Suzuki/Buchwald coupling handle.C2-NO ₂ : Electrophilic trigger; Precursor to 2-amino core. [1] [2] [3]
Storage	2-8°C, inert atmosphere (Argon). Light sensitive. [1]

Synthesis of the Core Scaffold

Directive: Do not attempt direct nitration of 5-bromobenzofuran using standard mixed acid conditions (

). This often leads to oxidative ring opening or inseparable mixtures of 2- and 3-nitro isomers.
[\[1\]](#)

Recommended Protocol: The cyclocondensation of 5-bromosalicylaldehyde with bromonitromethane is the industry-standard method for regio-controlled synthesis.[\[1\]](#)

Protocol A: Cyclocondensation via Bromonitromethane

This reaction proceeds via an initial S_N2 alkylation of the phenoxide, followed by an intramolecular Henry-type condensation and dehydration.[\[1\]](#)

Reagents:

- 5-Bromosalicylaldehyde (1.0 eq)[\[1\]](#)
- Bromonitromethane (1.2 eq) [Warning: Lachrymator, potentially explosive][\[1\]](#)
- Potassium Carbonate (, anhydrous, 2.5 eq)

- Solvent: Acetone or DMF (Dry)[1]

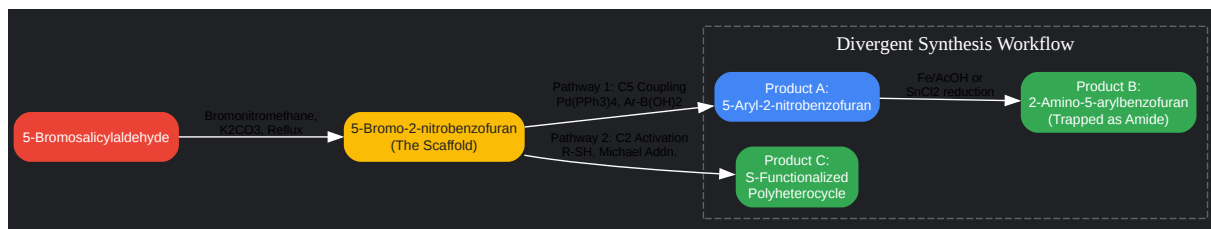
Step-by-Step Methodology:

- Activation: Charge a flame-dried round-bottom flask with 5-bromosalicylaldehyde (10 mmol) and anhydrous acetone (50 mL). Add (25 mmol) and stir at room temperature for 15 minutes to generate the phenoxide anion (yellow/orange color change).
- Addition: Cool the suspension to 0°C. Add bromonitromethane (12 mmol) dropwise over 10 minutes. Critical: Exothermic reaction; control temperature to prevent runaway.[1]
- Cyclization: Allow the mixture to warm to room temperature, then reflux for 4–6 hours. Monitor by TLC (Eluent: 20% EtOAc/Hexanes).[1] The aldehyde spot () should disappear, replaced by the less polar nitrobenzofuran ().[1]
- Workup: Remove solvent in vacuo. Resuspend residue in water (100 mL) and extract with DCM (mL).[1] Wash combined organics with brine, dry over , and concentrate.[1][4]
- Purification: Recrystallize from Ethanol/Hexanes or purify via flash chromatography (Silica gel, 0-10% EtOAc in Hexanes).
 - Yield Expectation: 65–75%[1]
 - Appearance: Yellow needles.[1]

Divergent Functionalization Protocols

The utility of **5-bromo-2-nitrobenzofuran** lies in its ability to undergo orthogonal functionalization.[1] The order of operations is critical: Cross-coupling (C5) typically precedes Nitro-group manipulation (C2) to avoid catalyst poisoning by free amines or thiols.[1]

Workflow Visualization



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Caption: Divergent synthesis workflow showing the construction of the core scaffold and its subsequent bifurcation into cross-coupling (Path 1) or nucleophilic functionalization (Path 2).

Protocol B: C5-Suzuki Cross-Coupling

Challenge: The nitro group can poison active Pd(0) species if the catalyst load is too low or if reducing conditions are too harsh.^[1] Solution: Use a phosphine-rich catalyst system and mild base.^[1]

- Setup: In a microwave vial, combine **5-bromo-2-nitrobenzofuran** (1.0 eq), Aryl boronic acid (1.5 eq), and (5 mol%).
- Solvent System: Add Toluene:Ethanol:Water (4:1:1 ratio).^[1] The ethanol is crucial for solubility of the boronic acid.^[1]
- Base: Add (2 M aqueous solution, 3.0 eq).
- Reaction: Degas with Argon for 5 minutes. Seal and heat to 90°C (oil bath) or 100°C (Microwave) for 1–2 hours.

- Note: If the substrate is sterically hindered, switch catalyst to Pd(dppf)Cl₂ or Pd-SPhos G3.
[1]

Protocol C: Thiol-Triggered Dearomatization (The "Hidden" Reactivity)

2-Nitrobenzofurans are excellent Michael acceptors.[1] Reaction with thiols does not typically yield simple substitution products but triggers a dearomative cascade, often leading to complex fused ring systems (e.g., thiochromeno-fused benzofurans).[1]

Reagents:

- **5-Bromo-2-nitrobenzofuran** (1.0 eq)[1]
- 2-Mercaptobenzaldehyde (1.2 eq) [for fused system] or Alkyl Thiol [for addition][1]
- DABCO (0.2 eq) or Triethylamine (1.0 eq)[1]

Mechanism:

- Thiol attacks C3 (Michael addition).[1]
- The resulting nitronate intermediate undergoes intramolecular Henry reaction (if aldehyde is present) or protonation.[1]
- Application: This is a primary mechanism for the antimicrobial activity of these compounds (covalent inhibition of thiol-containing enzymes).[1]

Safety & Handling (Critical)

- Energetic Profile: Nitrobenzofurans have high nitrogen/oxygen content.[1] While **5-bromo-2-nitrobenzofuran** is generally stable, bromonitromethane (precursor) is shock-sensitive and a severe lachrymator.[1] Use blast shields during the synthesis step.[1]
- Dermatology: Both the precursor (salicylaldehyde) and the product are potent skin irritants and sensitizers.[1] Double-gloving (Nitrile) is mandatory.[1]

- Waste: Aqueous waste from the synthesis contains nitro-organics; do not dispose of down the drain.^[1] Segregate for high-BTU incineration.

References

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 - Title: Synthesis of new benzofuran analogues from 5-bromosalicylaldehyde and their biological activities.^[1]
 - Source: TSI Journals / Trade Science Inc.^[1]
 - URL:[\[Link\]](#)
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 - Title: Thiol-Triggered Tandem Dearomative Michael Addition/Intramolecular Henry Reaction of 2-Nitrobenzofurans.^{[1][5][6]}
 - Source: Organic Letters (ACS Publications).^[1]
 - URL:[\[Link\]](#)^[1]
- Suzuki Coupling Context
 - Title: Microwave-assisted synthesis of 5-arylbenzofuran-2-carboxylates via Suzuki coupling.^{[1][7]}
 - Source: Arkivoc / ResearchGate.^[1]
 - URL:[\[Link\]](#)
- Biological Applications
 - Title: Natural source, bioactivity and synthesis of benzofuran derivatives.^{[1][8]}
 - Source: RSC Advances / NIH National Library of Medicine.^[1]
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